

Application Notes and Protocols: Solvent Blue 97 in Materials Science

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Compound of Interest

Compound Name: Solvent blue 97

CAS No.: 61969-44-6

Cat. No.: B3427795

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Blue 97 is a synthetic anthraquinone dye characterized by its vibrant reddish-blue hue and high solubility in organic solvents.[1][2] In materials science, it is primarily utilized as a colorant for a wide range of polymers due to its excellent thermal stability, lightfastness, and resistance to migration.[3][4][5] These properties make it a reliable choice for coloring plastics that undergo high-temperature processing and for applications requiring long-term color durability.[5] While its primary application is in industrial coloration of materials such as polystyrene (PS), polyethylene terephthalate (PET), polycarbonate (PC), and acrylonitrile butadiene styrene (ABS), its stable molecular structure and predictable chromatic properties offer a basis for research into functionalized materials.[3][4][6]

These application notes provide a comprehensive overview of the properties of **Solvent Blue 97** and detailed protocols for its incorporation and performance evaluation in polymer matrices.

Physicochemical and Performance Data

The following tables summarize the key properties of **Solvent Blue 97**, compiled from various technical data sheets.

Table 1: General and Physicochemical Properties of **Solvent Blue 97**

Property	Value	Reference
Chemical Name	1,4-Bis[(2,6-diethyl-4-methylphenyl)amino]-9,10-anthracenedione	[7]
C.I. Name	Solvent Blue 97	[3]
CAS Number	32724-62-2, 61969-44-6	[7]
Molecular Formula	C ₃₆ H ₃₈ N ₂ O ₂	[8]
Molecular Weight	530.71 g/mol	[8]
Appearance	Reddish-blue to blue powder	[3][7]
Melting Point	200 - 250 °C	[3][7]
Density	~1.17 - 1.45 g/cm ³	[3][7]
Solubility	Insoluble in water; soluble in organic solvents.	[1][3]

Table 2: Performance and Fastness Properties of **Solvent Blue 97** in Polymers

Property	Rating/Value	Notes	Reference
Heat Resistance	Up to 300 °C	In Polystyrene (PS)	[3]
Light Fastness	7-8	On a scale of 1-8, where 8 is excellent.	[3]
Migration Resistance	Excellent	Especially in crystalline polymers.	[3]
Acid Resistance	5	On a scale of 1-5, where 5 is excellent.	[7]
Alkali Resistance	5	On a scale of 1-5, where 5 is excellent.	[7]

Experimental Protocols

The following protocols provide detailed methodologies for the incorporation and evaluation of **Solvent Blue 97** in a polymer matrix. Polystyrene is used as an exemplary polymer due to its common use with this dye.

Protocol 1: Incorporation of Solvent Blue 97 into Polystyrene via Melt Compounding

This protocol describes the preparation of colored polystyrene samples using a twin-screw extruder.

Materials and Equipment:

- **Solvent Blue 97** powder
- Polystyrene (PS) pellets (e.g., general-purpose PS)
- Twin-screw extruder with a temperature-controlled barrel
- Gravimetric feeder
- Pelletizer

- Drying oven

Procedure:

- Drying: Dry the polystyrene pellets in a drying oven at 80°C for 4 hours to remove any residual moisture.
- Premixing: Prepare a masterbatch or a physical premix of **Solvent Blue 97** and PS pellets. For a 0.05% (w/w) final concentration, weigh 0.5 g of **Solvent Blue 97** and 999.5 g of dried PS pellets. Tumble mix for 15 minutes to ensure a homogeneous distribution.
- Extruder Setup: Set the temperature profile of the twin-screw extruder. A typical profile for PS is:
 - Feed zone: 180°C
 - Compression zone: 190°C
 - Metering zone: 200°C
 - Die: 210°C
- Compounding:
 - Calibrate and set the gravimetric feeder to deliver the premixed material into the extruder at a constant rate.
 - Set the screw speed (e.g., 200 rpm).
 - Start the extruder and allow the temperature to stabilize.
 - Begin feeding the premix into the extruder.
 - The molten, colored polymer strand will exit the die.
- Pelletizing: Cool the extrudate in a water bath and feed it into a pelletizer to produce colored PS pellets.

- **Drying:** Dry the resulting pellets at 80°C for 2 hours. The pellets are now ready for further processing (e.g., injection molding) and testing.

Protocol 2: Evaluation of Heat Stability of Solvent Blue 97 in Polystyrene

This protocol details the assessment of color change after exposure to elevated temperatures, simulating processing conditions.

Materials and Equipment:

- Colored PS pellets from Protocol 1
- Injection molding machine
- Spectrocolorimeter
- Thermostatically controlled oven

Procedure:

- **Sample Preparation:**
 - Using the injection molding machine, produce several standardized plaques (e.g., 50 mm x 50 mm x 2 mm) from the colored PS pellets. Set the processing temperature to 220°C.
 - Reserve one plaque as the control (unexposed).
- **Initial Color Measurement:** Measure the CIE Lab* color coordinates of the control plaque using a spectrocolorimeter. Take measurements at three different locations on the plaque and calculate the average.
- **Thermal Exposure:**
 - Place the remaining plaques in a preheated oven at various temperatures (e.g., 240°C, 260°C, 280°C, 300°C).
 - Maintain each sample in the oven for a fixed dwell time (e.g., 10 minutes).

- Post-Exposure Color Measurement:
 - Remove the plaques from the oven and allow them to cool to room temperature.
 - Measure the CIE Lab* color coordinates of each heat-exposed plaque.
- Data Analysis:
 - Calculate the total color difference (ΔE_{ab}) for each temperature point relative to the control sample using the formula: $\Delta E_{ab} = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]}$
 - A ΔE^*_{ab} value of < 1 is generally considered imperceptible. A higher value indicates a more significant color change.
 - Plot ΔE^*_{ab} as a function of temperature to determine the heat stability limit.

Protocol 3: Assessment of Lightfastness of Solvent Blue 97 in a Polymer Matrix

This protocol is based on the principles of ISO 105-B02 for determining the resistance of the color to an artificial light source.

Materials and Equipment:

- Colored polymer plaques (from Protocol 1)
- Xenon arc lamp weathering chamber
- Blue Wool Scale (ISO 105-B01)
- Gray Scale for assessing color change (ISO 105-A02)
- Opaque masks

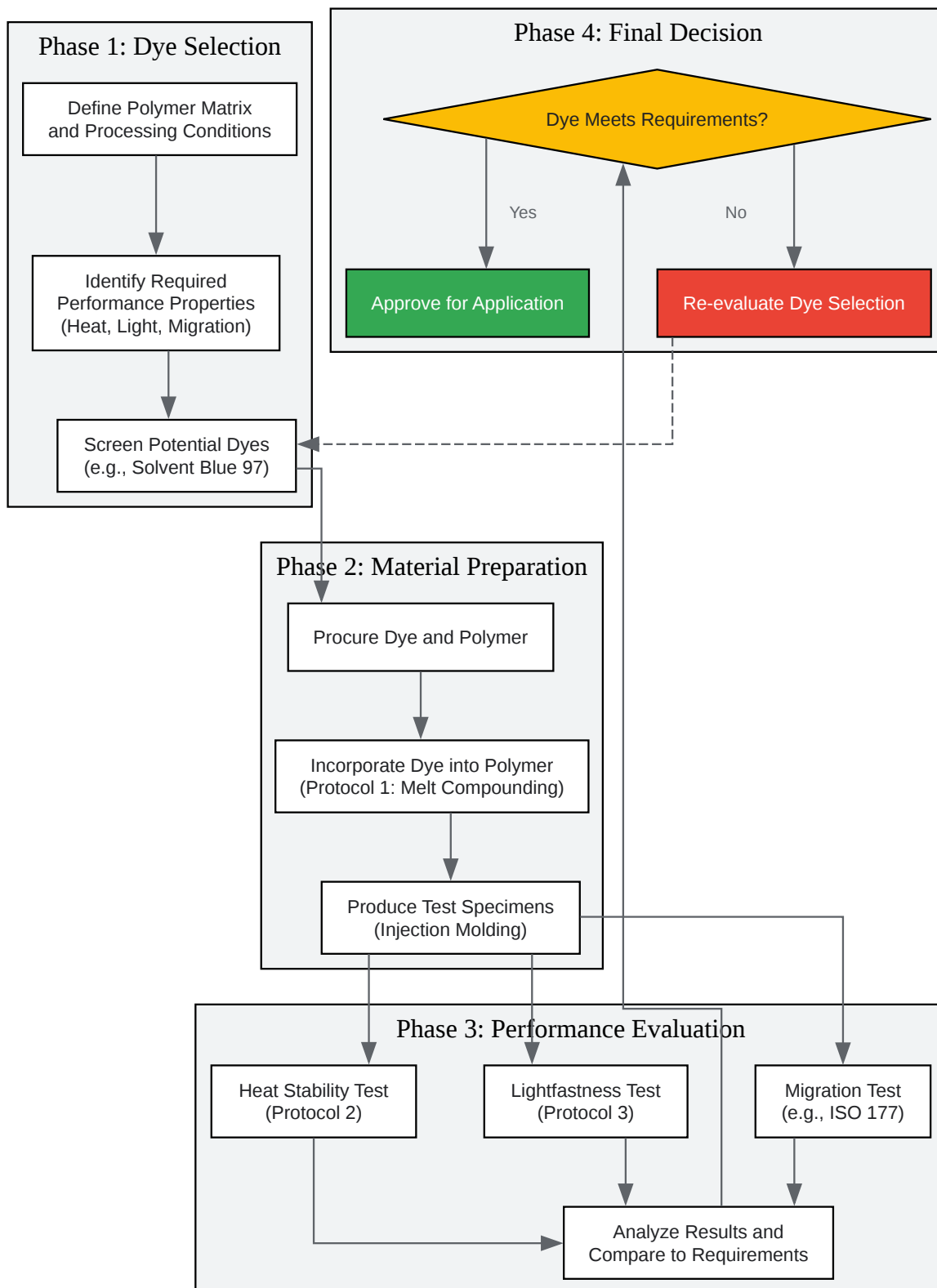
Procedure:

- Sample Mounting: Mount the colored polymer plaques onto sample holders. Cover a portion of each sample with an opaque mask to serve as the unexposed reference area.

- Blue Wool Standard: Mount the Blue Wool Scale standards (typically grades 4-8 for high-performance dyes) in the same manner.
- Exposure:
 - Place the samples in the xenon arc weathering chamber.
 - Set the test conditions according to ISO 105-B02 (e.g., irradiance, temperature, humidity).
 - Expose the samples and the Blue Wool Scale to the xenon arc light.
- Evaluation:
 - Periodically inspect the samples and the Blue Wool standards.
 - The test ends when the contrast between the exposed and unexposed parts of the sample is equal to grade 4 on the Gray Scale.
 - At this point, identify which Blue Wool standard shows a similar degree of fading (i.e., a contrast also equal to grade 4 on the Gray Scale).
- Rating: The lightfastness rating of the sample is the number of the Blue Wool standard that exhibits the same degree of color change. For **Solvent Blue 97**, this is expected to be in the 7-8 range.

Visualized Workflows

The following diagrams illustrate the logical workflow for selecting and testing a solvent dye for a polymer application.



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Caption: Workflow for Solvent Dye Selection and Evaluation in Polymers.

Conclusion

Solvent Blue 97 is a high-performance colorant for a wide array of plastics, valued for its stability under demanding processing and end-use conditions. The protocols outlined above provide a standardized framework for researchers and scientists to incorporate and rigorously evaluate the performance of this dye in polymer matrices. While currently there is no documented use of **Solvent Blue 97** in drug development, its high stability and well-characterized properties could make it a candidate for research into non-leaching, colored polymeric materials for medical devices or packaging where clear identification is required. Further research would be necessary to establish its biocompatibility and toxicological profile for any such applications.

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